

1-(2-Butoxy-1-methylethoxy)propan-2-ol chemical properties

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Compound of Interest

Compound Name: 1-(2-Butoxy-1-methylethoxy)propan-2-ol

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An In-depth Technical Guide on the Chemical Properties of **1-(2-Butoxy-1-methylethoxy)propan-2-ol**

Introduction

1-(2-Butoxy-1-methylethoxy)propan-2-ol, also known as dipropylene glycol monobutyl ether (DPnB), is a colorless liquid with a mild, ether-like odor.^{[1][2]} It belongs to the family of glycol ethers, a class of solvents known for their excellent performance in a wide array of applications.^{[3][4]} This compound is a versatile chemical intermediate and solvent used in paints, coatings, cleaning products, and cosmetics.^{[1][3]} Its molecular structure, containing both ether and alcohol functional groups, allows it to dissolve both polar and non-polar substances, making it an effective coupling agent and a valuable component in various formulations.^{[1][5]} The commercial product is often a mixture of isomers resulting from the synthesis process.^[6]

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-(2-Butoxy-1-methylethoxy)propan-2-ol**, along with generalized experimental protocols for its synthesis and analysis, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

Chemical and Physical Properties

The properties of **1-(2-Butoxy-1-methylethoxy)propan-2-ol** are summarized in the tables below. These data are critical for handling, storage, and application development.

Table 1: General and Physical Properties

Property	Value
Molecular Formula	C ₁₀ H ₂₂ O ₃
Molecular Weight	190.28 g/mol
Appearance	Colorless liquid[1][2]
Odor	Mild ether-like[1]
Density	0.913 g/mL at 25 °C[7][8]
Boiling Point	222-232 °C[7][8]
Melting Point	Turns to glass at -43 °C[9][10]
Vapor Pressure	4 Pa at 20 °C[7]; 0.001 mm Hg at 30 °C[10]
Vapor Density	6.6 (air = 1)[1][10]
Water Solubility	40 g/L at 25 °C[7]
Refractive Index (n _{20/D})	1.426[7][8]

Table 2: Health and Safety Properties

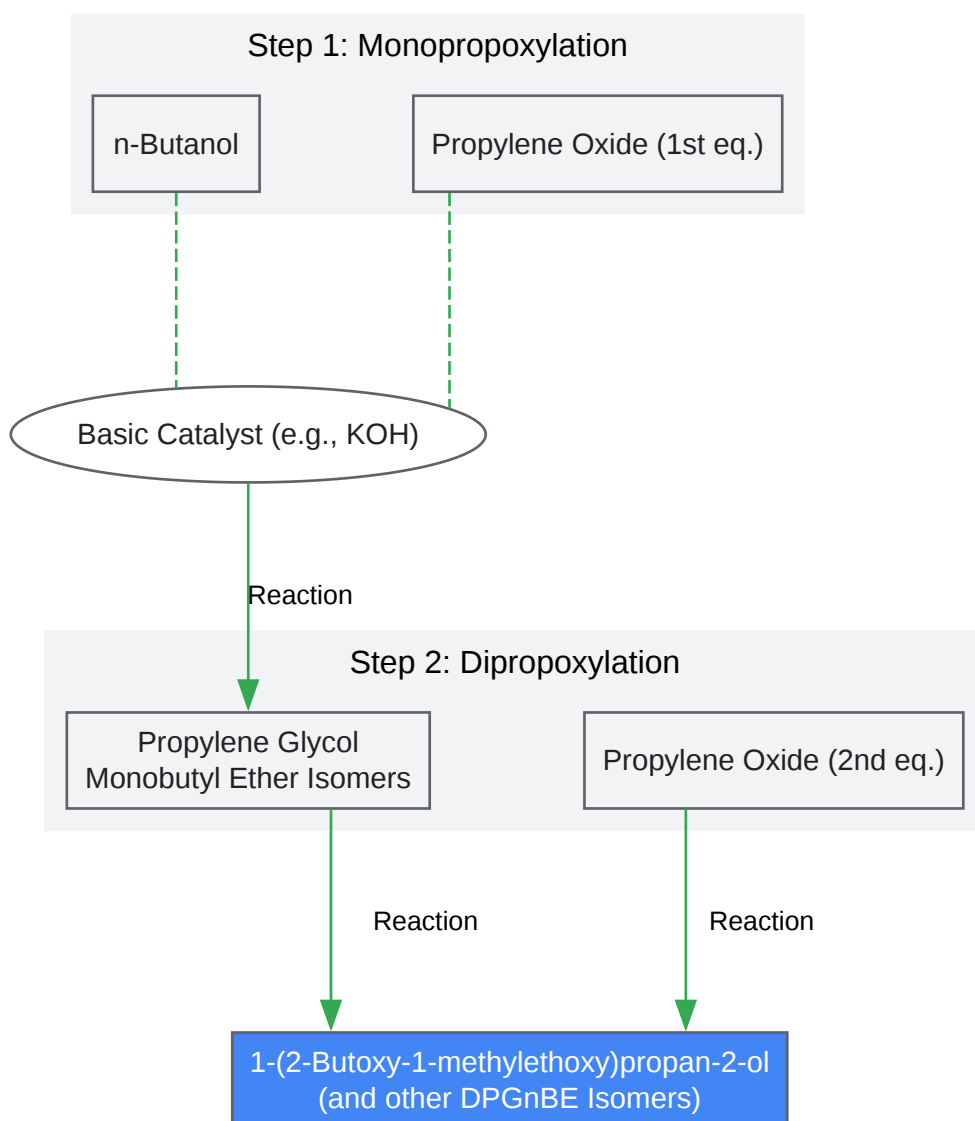
Property	Value
Flash Point	111 °C (closed cup)[1][2][11]
Autoignition Temperature	194 °C[10]
LogP (Octanol/Water Partition Coefficient)	1.5 - 1.52 at 20 °C[1][7]
XLogP3	1.4[1]
Stability	Stable under normal conditions. Combustible.[7]
Incompatibilities	Strong oxidizing agents.[7][11]
Hazards	May form explosive peroxides.[11] Avoid contact with skin and eyes.[7]

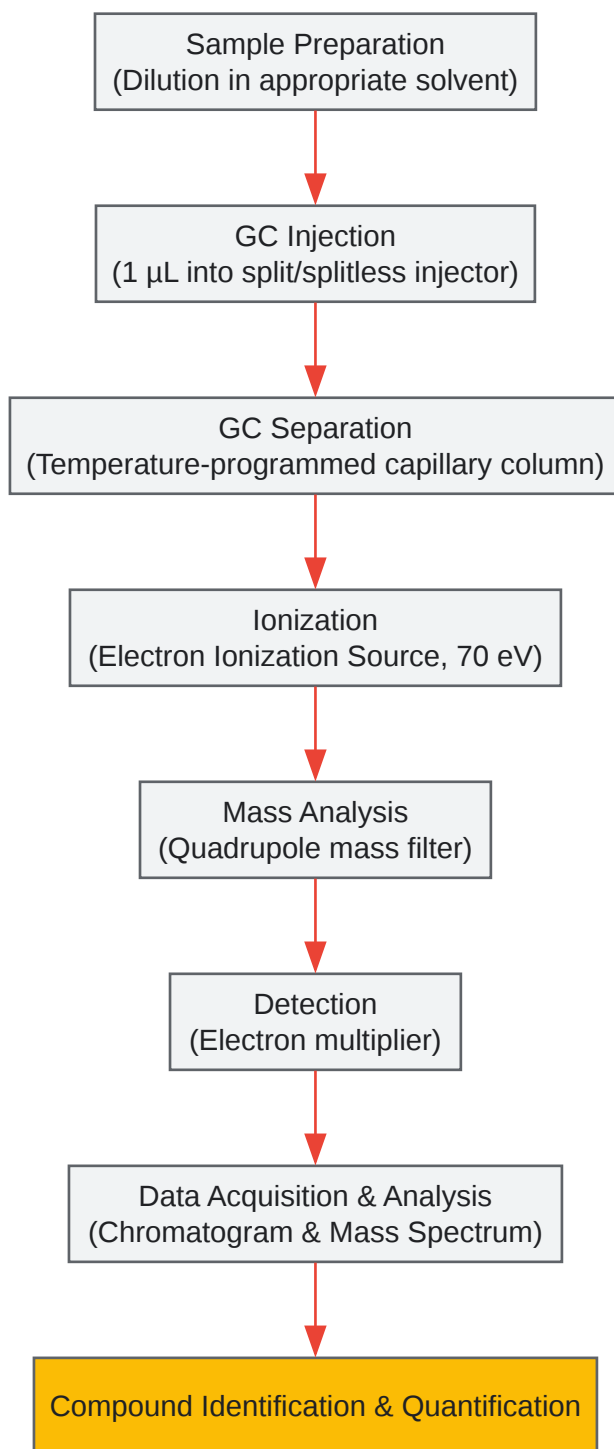
Synthesis and Manufacturing

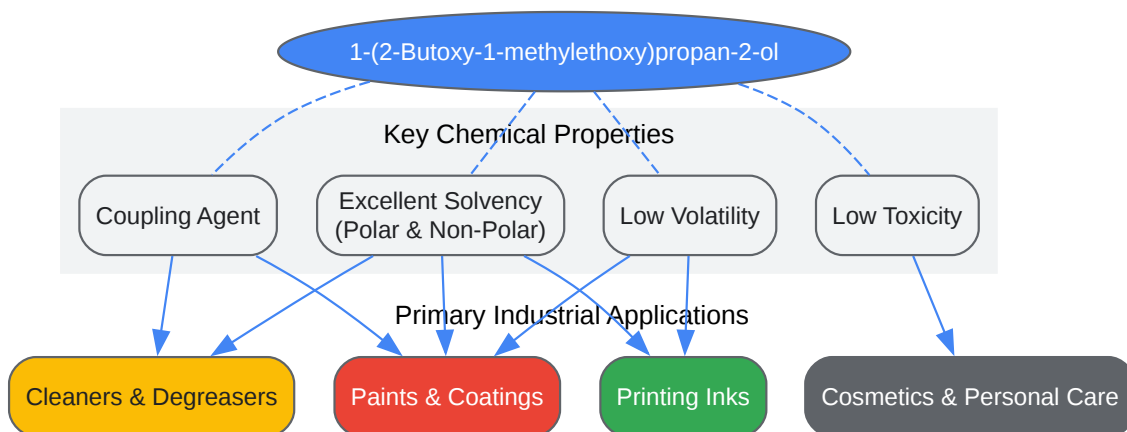
The primary industrial synthesis route for **1-(2-Butoxy-1-methylethoxy)propan-2-ol** is the alkoxylation of n-butanol with propylene oxide.^{[1][6]} This reaction is typically performed in the presence of a catalyst.

Synthesis Pathway: Alkoxylation

The synthesis proceeds in a stepwise manner. First, n-butanol reacts with one molecule of propylene oxide to form propylene glycol monobutyl ether. A subsequent reaction with a second molecule of propylene oxide yields the dipropylene glycol monobutyl ether isomers.^[6] The use of a basic catalyst, such as potassium hydroxide (KOH), generally favors the formation of the secondary alcohol isomer.^[6]







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